

Personal protective equipment for handling Biotin-D-Sulfoxide

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Compound of Interest

Compound Name: Biotin-D-Sulfoxide

Cat. No.: B8067910

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Essential Safety and Handling Guide for Biotin-D-Sulfoxide

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Biotin-D-Sulfoxide** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and maintain laboratory integrity.

Hazard Identification and Classification

Biotin-D-Sulfoxide, a metabolite of biotin, is a chemical compound that requires careful handling in a laboratory environment. While specific toxicity data for **Biotin-D-Sulfoxide** is limited, the safety data for its stereoisomer, Biotin (R)-Sulfoxide, indicates that it is harmful if swallowed^[1]. As a precautionary measure, it is recommended to handle **Biotin-D-Sulfoxide** with the same level of caution.

GHS Classification:

- Acute Toxicity - Oral (Category 4), H302: Harmful if swallowed^[1]

Signal Word: Warning^[1]

Hazard Pictogram:

⚠️

Physical and Chemical Properties

Understanding the physical and chemical properties of **Biotin-D-Sulfoxide** is crucial for safe handling and storage.

Property	Value
Chemical Formula	C ₁₀ H ₁₆ N ₂ O ₄ S ^{[2][3]}
Molecular Weight	260.31 g/mol
Appearance	Solid
Solubility	Slightly soluble in Acetonitrile and DMSO. Slightly soluble in water. Soluble in dilute alkali hydroxide solution, alcohol and ether.
Storage Temperature	-20°C
Stability	Stable for at least 4 years when stored at -20°C.

Personal Protective Equipment (PPE)

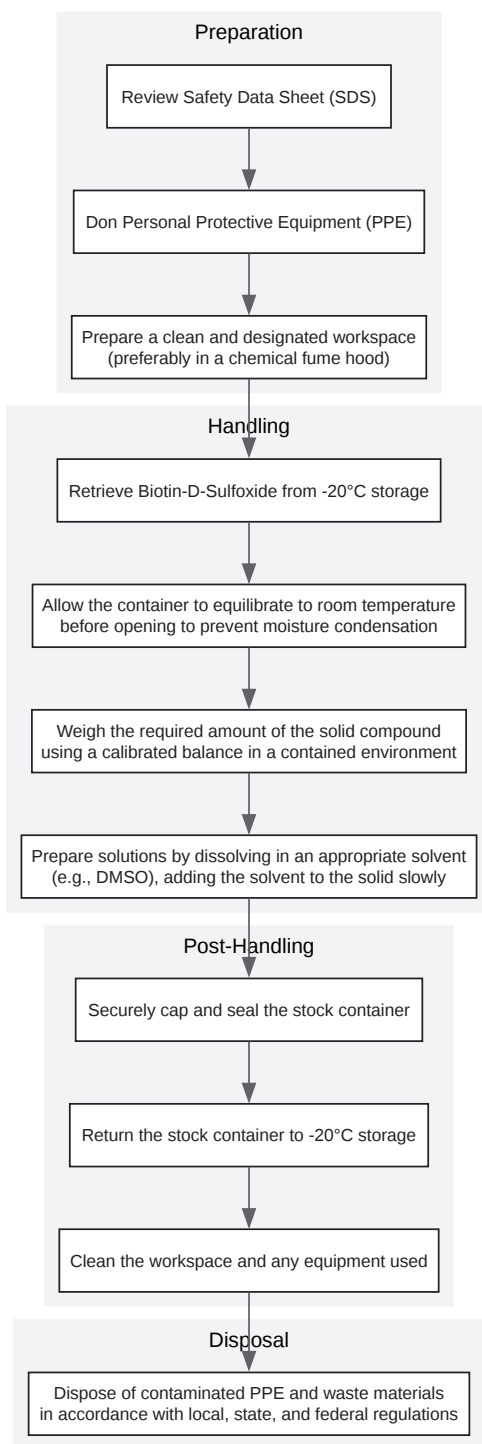
The following personal protective equipment is mandatory when handling **Biotin-D-Sulfoxide** to minimize exposure and ensure personal safety.

PPE Category	Recommended Equipment
Eye Protection	Chemical safety goggles or glasses approved under government standards such as NIOSH (US) or EN 166 (EU) are required to protect against dust particles and splashes.
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber) should be worn. Always inspect gloves before use and use proper glove removal technique to avoid skin contact.
Body Protection	A laboratory coat or appropriate work uniform should be worn to prevent skin exposure.
Respiratory Protection	If dust is generated, a NIOSH-approved N95 or P1 (EN 143) dust mask should be used. For higher exposure risks, a respirator may be necessary. Work should ideally be conducted in a fume hood or well-ventilated area.

Step-by-Step Handling and Operational Plan

A systematic approach to handling **Biotin-D-Sulfoxide** from receipt to disposal is critical for safety and experimental accuracy.

Operational Workflow for Handling Biotin-D-Sulfoxide



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Caption: Operational Workflow for Handling **Biotin-D-Sulfoxide**.

First Aid Measures

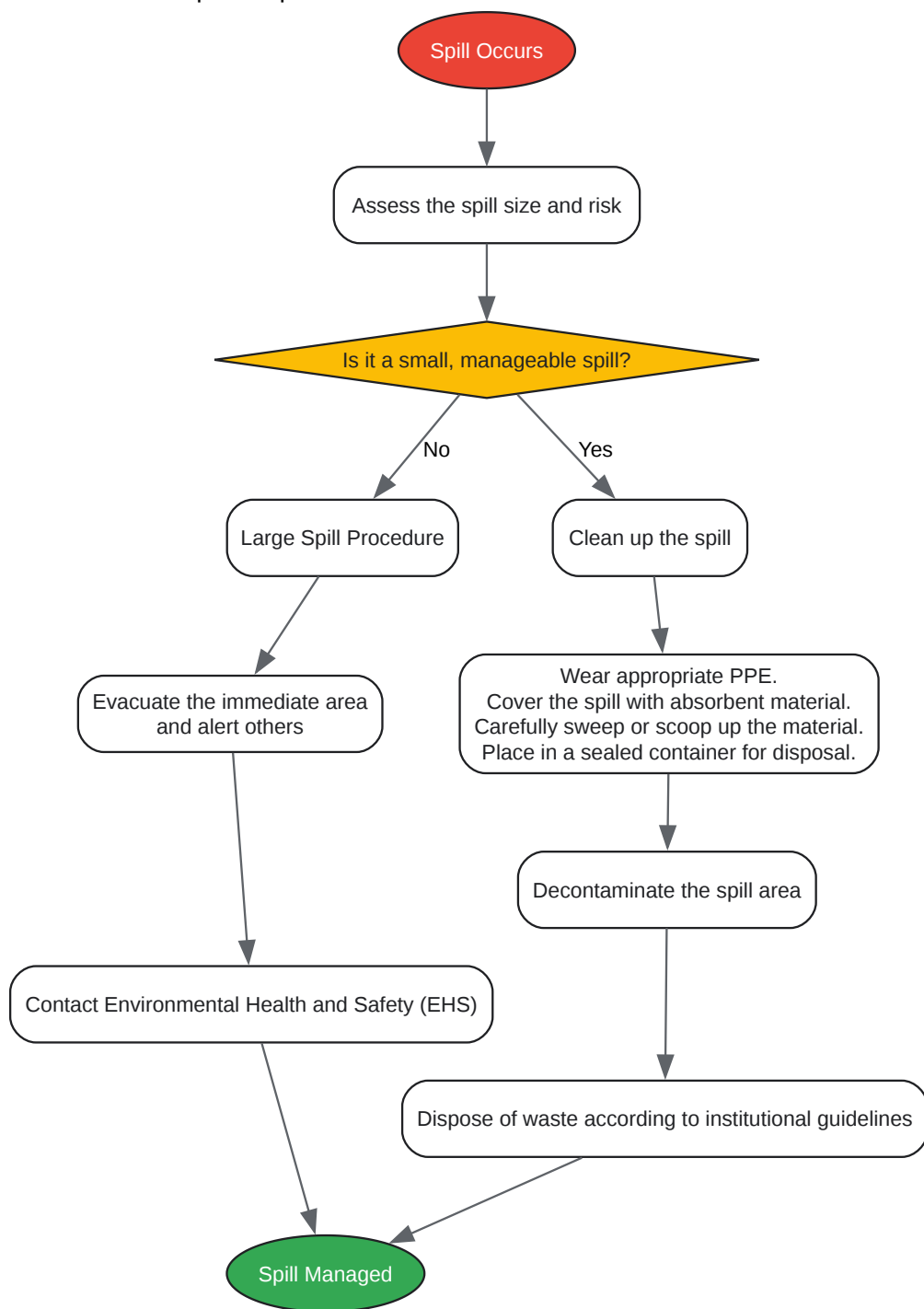
In the event of exposure to **Biotin-D-Sulfoxide**, immediate action is required.

Exposure Route	First Aid Procedure
If Swallowed	Immediately call a poison center or doctor. Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person.
In Case of Skin Contact	Remove contaminated clothing immediately. Wash the affected area with soap and plenty of water. If skin irritation occurs, consult a physician.
In Case of Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.
If Inhaled	Move the person to fresh air. If they are not breathing, give artificial respiration. Consult a physician if you feel unwell.

Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is essential to prevent contamination and ensure a safe laboratory environment.

Spill Response Decision Tree for Biotin-D-Sulfoxide



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Caption: Spill Response Decision Tree.

Disposal:

- All waste materials, including contaminated PPE, empty containers, and spilled material, must be disposed of in accordance with local, regional, national, and international regulations.
- Do not allow the product or large quantities of it to enter drains or watercourses.
- Consult your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. caymanchem.com [caymanchem.com]
- 3. Biotin sulfoxide | C₁₀H₁₆N₂O₄S | CID 83833 - PubChem [pubchem.ncbi.nlm.nih.gov]
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